

An In-depth Technical Guide to Tafluprost and its Active Metabolite Tafluprost Acid

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Compound of Interest

Compound Name: Tafluprost-d7

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Introduction

Tafluprost is a fluorinated analog of prostaglandin F2 α and a potent ocular hypotensive agent used in the management of open-angle glaucoma and ocular hypertension.^{[1][2][3][4]} It is an isopropyl ester prodrug that, upon topical administration to the eye, is rapidly hydrolyzed by corneal esterases to its biologically active metabolite, Tafluprost acid.^{[1][3][5][6]} This guide provides a comprehensive overview of the chemical properties, mechanism of action, pharmacokinetics, and analytical methodologies related to Tafluprost and Tafluprost acid, intended for a technical audience.

Chemical and Physical Properties

Tafluprost is a colorless to light yellow viscous liquid that is practically insoluble in water.^[7] Its lipophilic nature, due to the isopropyl ester, facilitates its absorption through the cornea.^{[1][8]} The key chemical and physical properties of Tafluprost and its active metabolite, Tafluprost acid, are summarized in the table below.

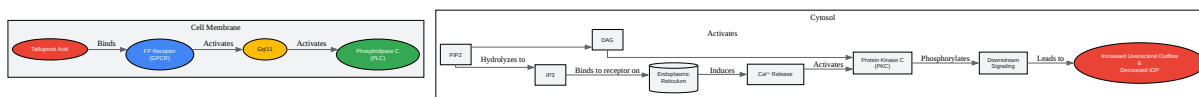
Property	Tafluprost	Tafluprost Acid
IUPAC Name	Isopropyl (5Z)-7- {(1R,2R,3R,5S)-2-[(1E)-3,3- difluoro-4-phenoxybut-1-en-1- yl]-3,5- dihydroxycyclopentyl}hept-5- enoate	(5Z)-7-[(1R,2R,3R,5S)-2- [(1E)-3,3-difluoro-4- phenoxybut-1-en-1-yl]-3,5- dihydroxycyclopentyl]hept-5- enoic acid
Molecular Formula	C25H34F2O5	C22H28F2O5
Molecular Weight	452.53 g/mol [6][7][8]	410.45 g/mol
CAS Number	209860-87-7[9]	209860-88-8
Appearance	Colorless to light yellow viscous liquid[7]	Data not readily available
Solubility	Practically insoluble in water[7]	Data not readily available
LogP	~4.5[8]	Data not readily available

Mechanism of Action

Tafluprost acid is a selective agonist of the prostanoid FP receptor, a G-protein-coupled receptor.[1][6][10][11] The binding affinity of Tafluprost acid for the FP receptor is significantly high, with a K_i of 0.4 nM.[6][12] This affinity is reported to be approximately 12 times higher than that of latanoprost acid.[1][2][12] Tafluprost acid exhibits minimal to no affinity for other prostanoid receptors.[1][2]

The primary mechanism by which Tafluprost acid reduces intraocular pressure (IOP) is by increasing the uveoscleral outflow of aqueous humor.[1][5][6][10] The binding of Tafluprost acid to the FP receptor in the ciliary muscle initiates a signaling cascade. This cascade involves the activation of phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP3) and diacylglycerol (DAG).[11] This ultimately results in the relaxation of the ciliary muscle and an increase in the outflow of aqueous humor through the uveoscleral pathway, thereby lowering IOP.[13]

Signaling Pathway of Tafluprost Acid at the FP Receptor



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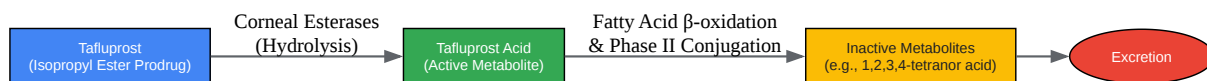
Caption: Signaling pathway of Tafluprost acid via the FP receptor.

Pharmacokinetics

Tafluprost is administered as an ophthalmic solution.[5] Following topical instillation, it is absorbed through the cornea and rapidly hydrolyzed to Tafluprost acid.[1][5][8]

Parameter	Value	Reference
Time to Peak Plasma Concentration (Tmax) of Tafluprost Acid	10 minutes	[1][8][14]
Peak Plasma Concentration (Cmax) of Tafluprost Acid	26-27 pg/mL	[1][14]
Area Under the Curve (AUC) of Tafluprost Acid	394-432 pg*min/mL	[1][14]
Protein Binding of Tafluprost Acid	>99% (to human serum albumin)	[14]
Metabolism	Hydrolysis to Tafluprost acid, followed by fatty acid β -oxidation and phase II conjugation.	[1][14][15]
Elimination Half-Life	Plasma concentrations of Tafluprost acid are typically below the limit of quantification (10 pg/mL) by 30 minutes post-administration.	[1][14]
Excretion	Primarily excreted as metabolites. In rats, excretion was observed in the feces.	[1][10]

Metabolic Pathway of Tafluprost



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Caption: Metabolic conversion of Tafluprost to Tafluprost acid and subsequent inactivation.

Experimental Protocols

Quantification of Tafluprost Acid in Plasma

A common method for the quantification of Tafluprost acid in plasma is Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).^{[14][16]}

Sample Preparation (Liquid-Liquid Extraction):

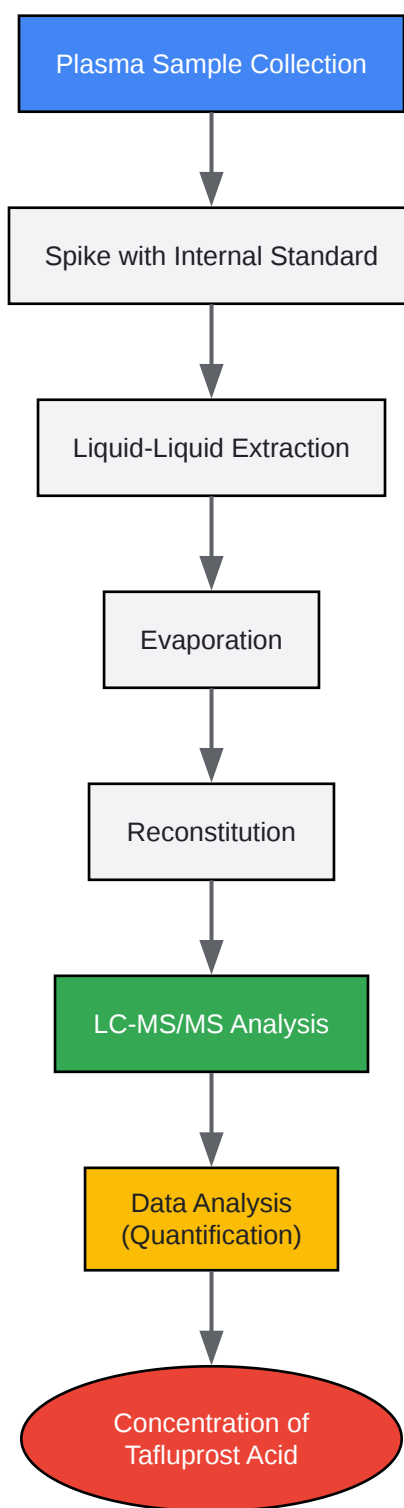
- To a plasma sample, add an internal standard (e.g., a deuterated analog of Tafluprost acid).
- Perform liquid-liquid extraction using an appropriate organic solvent (e.g., ethyl acetate).
- Vortex and centrifuge the sample to separate the organic and aqueous layers.
- Transfer the organic layer to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

LC-MS/MS Conditions:

- Chromatographic Column: A reverse-phase column (e.g., C18) is typically used.
- Mobile Phase: A gradient elution with a mixture of an aqueous solution (e.g., water with a small percentage of formic acid) and an organic solvent (e.g., acetonitrile or methanol).
- Mass Spectrometry: A tandem mass spectrometer operating in negative ion mode with multiple reaction monitoring (MRM) is used for detection and quantification.

The lower limit of quantification (LLOQ) for Tafluprost acid in plasma using this method can be as low as 10 pg/mL.^{[14][16]}

Experimental Workflow for Quantification



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Caption: Workflow for the quantification of Tafluprost acid in plasma.

Conclusion

Tafluprost is an effective IOP-lowering agent due to the potent and selective FP receptor agonist activity of its active metabolite, Tafluprost acid. Its favorable pharmacokinetic profile, characterized by rapid conversion to the active form and low systemic exposure, contributes to its clinical efficacy and safety. The analytical methods described provide a robust framework for the quantitative analysis of Tafluprost acid in biological matrices, which is essential for further research and development in this area.

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